

# Application Notes and Protocols for HT-2157

## Administration in Mice

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### Compound of Interest

Compound Name: HT-2157

Cat. No.: B1673417

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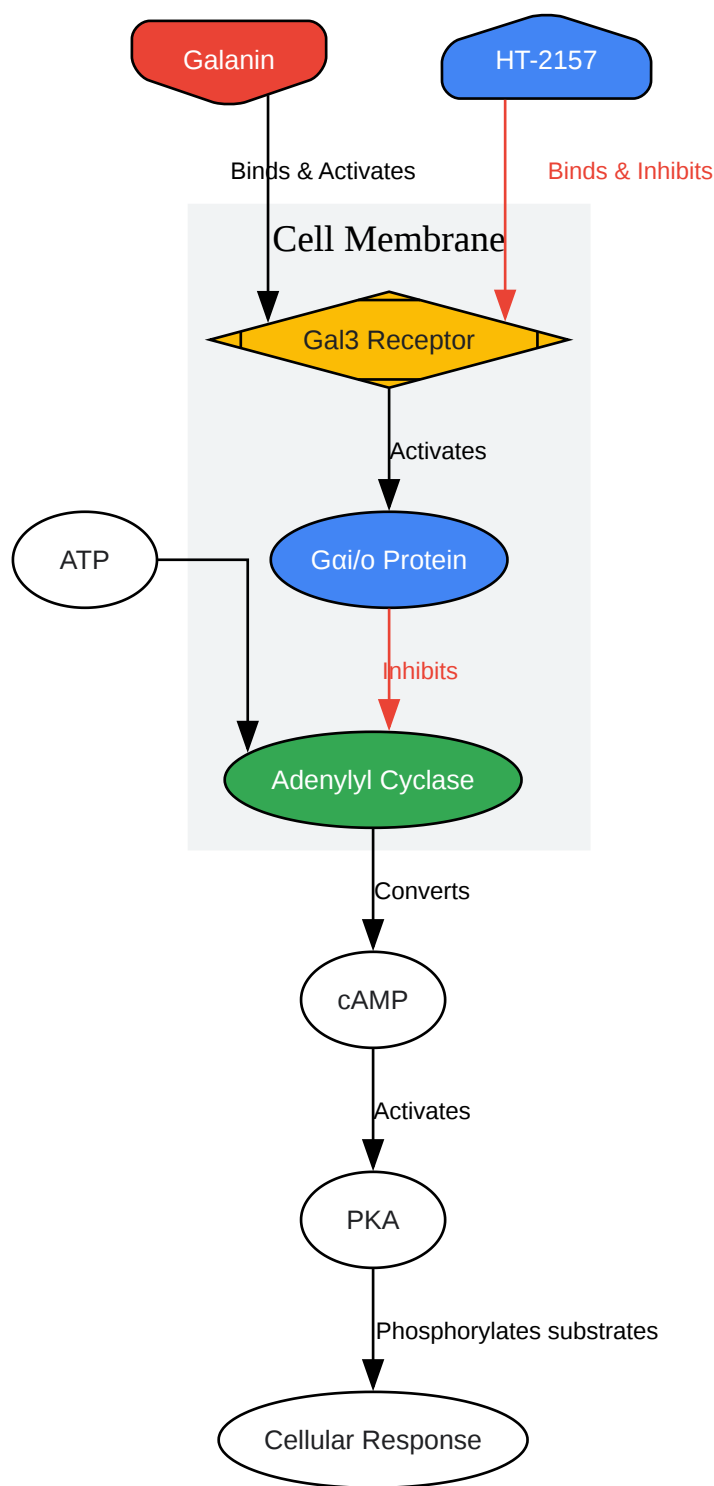
## Introduction

**HT-2157**, also known as SNAP-37889, is a selective, high-affinity, competitive antagonist of the galanin-3 receptor (Gal3).<sup>[1][2][3]</sup> The neuropeptide galanin, through its receptors, is implicated in a variety of physiological and pathophysiological processes, including anxiety, depression, and substance abuse.<sup>[4][5]</sup> **HT-2157**, by blocking the Gal3 receptor, has shown potential in preclinical studies for reducing alcohol and morphine self-administration in mice, as well as exhibiting anxiolytic- and antidepressant-like effects.<sup>[1][6]</sup> These notes provide detailed protocols for the administration of **HT-2157** to mice via intraperitoneal, oral, and intravenous routes, based on available literature and standard laboratory practices.

## Mechanism of Action

**HT-2157** exerts its pharmacological effects by selectively binding to and blocking the Gal3 receptor. The Gal3 receptor is a G-protein coupled receptor (GPCR) that primarily signals through the G $\alpha$ i/o pathway.<sup>[7]</sup> Activation of the Gal3 receptor by its endogenous ligand, galanin, leads to the inhibition of adenylyl cyclase, resulting in decreased intracellular cyclic AMP (cAMP) levels.<sup>[7][8]</sup> By antagonizing this receptor, **HT-2157** prevents the galanin-induced downstream signaling cascade.

## Signaling Pathway of HT-2157



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Caption: Signaling pathway of the Gal3 receptor and the inhibitory action of **HT-2157**.

## Quantitative Data Summary

The following tables summarize the available quantitative data for **HT-2157** administration in mice. It is important to note that specific pharmacokinetic data for **HT-2157** in mice is not readily available in the public domain.

Table 1: Reported Dosages of **HT-2157** (SNAP-37889) in Mice

Administration Route	Dosage Range (mg/kg)	Study Focus	Reference
Intraperitoneal (i.p.)	30	Alcohol and morphine self-administration	[1]
Oral (p.o.)	0.3 - 30	Stress-induced hyperthermia	[6]

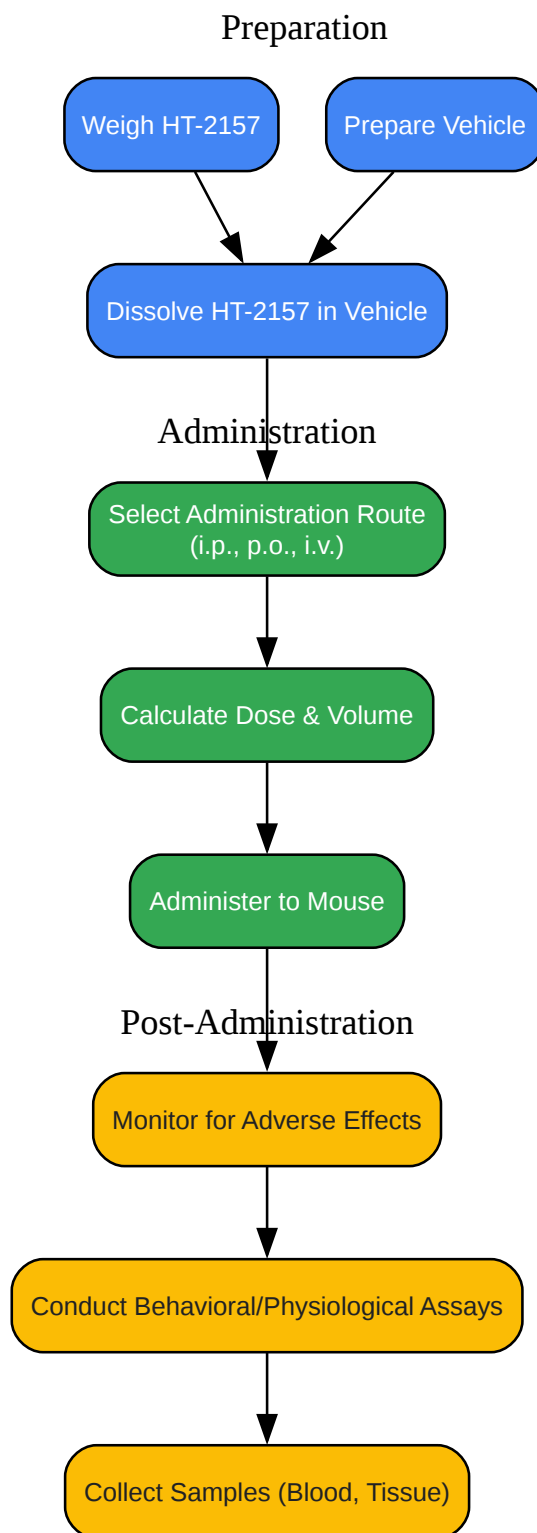
Table 2: Recommended Maximum Volumes for Administration in Mice

Administration Route	Maximum Volume (ml/kg)	Needle Gauge (G)
Intraperitoneal (i.p.)	10	25-27
Oral (p.o.) gavage	10	20-22 (gavage needle)
Intravenous (i.v.) tail vein	5 (bolus)	27-30

## Experimental Protocols

The following protocols provide detailed methodologies for the preparation and administration of **HT-2157** to mice.

## Experimental Workflow



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